Methoxy-dimethyl-propylsilane: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest		
Compound Name:	*Methoxy-dimethyl-propylsilane*	
Cat. No.:	*B103733*	Get Quote

Introduction: Navigating the Versatility of a Unique Alkoxysilane

Methoxy-dimethyl-propylsilane (CAS No. 18182-14-4), a monoalkoxysilane, presents a unique combination of moderate reactivity and steric bulk, making it a valuable tool in the arsenal of researchers, particularly in materials science and drug development. Unlike its trialkoxy counterparts, which rapidly hydrolyze and condense to form highly cross-linked networks, **methoxy-dimethyl-propylsilane**'s single methoxy group allows for more controlled surface modifications and offers potential as a sterically hindered protecting group. This guide provides an in-depth exploration of its chemical properties, reactivity, and practical applications, grounded in established scientific principles and experimental insights.

Core Chemical and Physical Properties

A thorough understanding of the fundamental physicochemical properties of **methoxy-dimethyl-propylsilane** is essential for its effective application in research and development. These properties dictate its handling, reaction conditions, and performance in various applications.

© 2025 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	18182-14-4	[1][2]
Molecular Formula	$C_6H_{16}OSi$	[1][2]
Molecular Weight	132.28 g/mol	[1][2]
Boiling Point	94-96 °C	[1]
Density	0.787 g/mL at 25 °C	[1]
Refractive Index (n^{20}/D)	1.3927	[1]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1]
Appearance	Colorless liquid	[3]

Reactivity Profile: A Tale of Controlled Hydrolysis and Stability

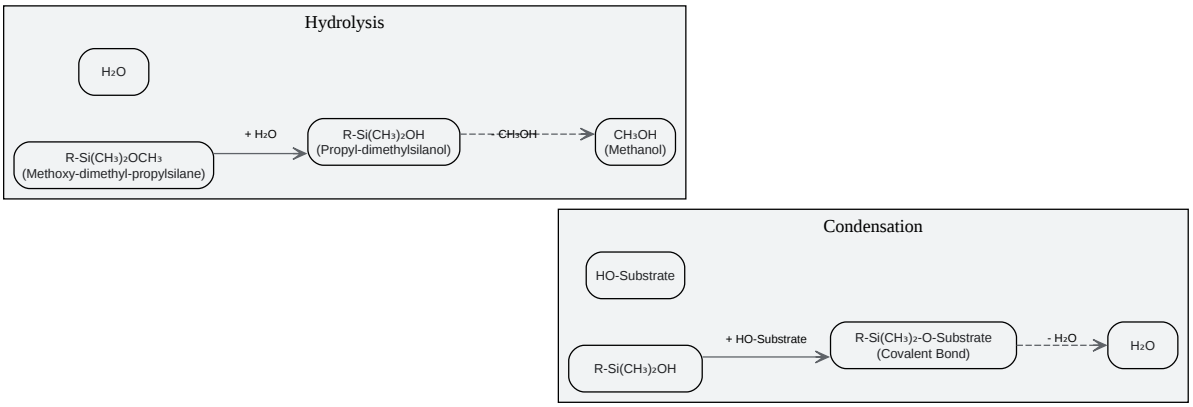
The reactivity of **methoxy-dimethyl-propylsilane** is dominated by the chemistry of the silicon-methoxy ($Si-OCH_3$) bond. This section delves into the nuances of its hydrolytic behavior and its interactions with other common reagents.

Hydrolysis and Condensation: The Cornerstone of its Utility

The primary reaction of **methoxy-dimethyl-propylsilane** is its hydrolysis, a process that underpins its use in surface modification. The reaction proceeds by the cleavage of the $Si-OCH_3$ bond by water to form a reactive silanol (Si-OH) intermediate and methanol as a byproduct. This silanol can then condense with other silanols or with hydroxyl groups on a substrate surface to form stable siloxane (Si-O-Si) bonds.

Mechanism of Hydrolysis and Condensation

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Hydrolysis of **methoxy-dimethyl-propylsilane** to a silanol intermediate, followed by condensation with a hydroxylated substrate.

Unlike trialkoxysilanes, which have three reactive sites leading to rapid polymerization and network formation, the monofunctional nature of **methoxy-dimethyl-propylsilane** results in a slower, more controlled reaction. This allows for the formation of well-defined monolayers on surfaces rather than thick, often irregular, polymer films. The hydrolysis is catalyzed by both acids and bases, with the rate being slowest at neutral pH.

Reactivity with Acids and Bases

- Lewis Acids: Strong Lewis acids, such as boron tribromide (BBr_3), can cleave the Si-O bond, providing a method for deprotection of silyl ethers.[4][5] While less common for simple alkoxysilanes compared to silyl ethers of complex alcohols, this reactivity should be considered when designing reaction sequences involving Lewis acids. The reaction of **methoxy-dimethyl-propylsilane** with a Lewis acid would likely proceed via coordination of

© 2025 BenchChem. All rights reserved.

the Lewis acid to the methoxy oxygen, followed by nucleophilic attack on the silicon or methyl group.

- Strong Bases: While bases can catalyze the hydrolysis of the Si-OCH_3 bond, very strong, non-nucleophilic bases in anhydrous conditions are less likely to cleave this bond. However, the presence of trace water can initiate the hydrolysis-condensation pathway.

Use as a Protecting Group

The dimethylpropylsilyl group can be conceptualized as a sterically hindered protecting group for alcohols. Silyl ethers are widely used in organic synthesis to protect hydroxyl groups from unwanted reactions.[6][7][8] The stability of silyl ethers to various reaction conditions is highly dependent on the steric bulk of the substituents on the silicon atom. The propyl and two methyl groups on **methoxy-dimethyl-propylsilane** offer a moderate level of steric hindrance, making the resulting silyl ether more stable to acidic and basic conditions than a trimethylsilyl (TMS) ether, but less stable than a tert-butyldimethylsilyl (TBS) ether.[6]

Cleavage of the corresponding silyl ether would typically be achieved using fluoride ion sources, such as tetra-n-butylammonium fluoride (TBAF), or under acidic conditions. The choice of deprotection conditions would depend on the overall sensitivity of the molecule.

Practical Applications and Experimental Protocols

The unique properties of **methoxy-dimethyl-propylsilane** lend it to specific applications where controlled surface modification or moderate steric hindrance is required.

Surface Modification for Hydrophobicity

A primary application of **methoxy-dimethyl-propylsilane** is in the creation of hydrophobic surfaces on various substrates like glass, silicon, and other materials with surface hydroxyl groups.[1] The propyl and methyl groups attached to the silicon atom are non-polar and create a low-energy surface that repels water.

Experimental Protocol: Hydrophobic Surface Treatment of Glass Slides

This protocol provides a general procedure for rendering glass surfaces hydrophobic using **methoxy-dimethyl-propylsilane**.

© 2025 BenchChem. All rights reserved.

Materials:

- Glass microscope slides
- **Methoxy-dimethyl-propylsilane** (CAS 18182-14-4)
- Anhydrous toluene or hexane
- Deionized water
- Isopropanol
- Concentrated sulfuric acid
- 30% Hydrogen peroxide (Caution: Piranha solution is extremely corrosive and reactive)
- Nitrogen gas stream
- Oven

Procedure:

- Substrate Cleaning and Hydroxylation:
  - Clean the glass slides by sonicating in a detergent solution, followed by thorough rinsing with deionized water and then isopropanol.
  - Dry the slides under a stream of nitrogen.
  - To maximize surface hydroxyl groups, immerse the slides in freshly prepared Piranha solution (3:1 mixture of concentrated H_2SO_4 to 30% H_2O_2) for 30 minutes at room temperature. (EXTREME CAUTION: Piranha solution reacts violently with organic materials. Handle with appropriate personal protective equipment in a fume hood).
  - Rinse the slides extensively with deionized water and dry in an oven at 110 °C for at least 1 hour.
- Silanization:

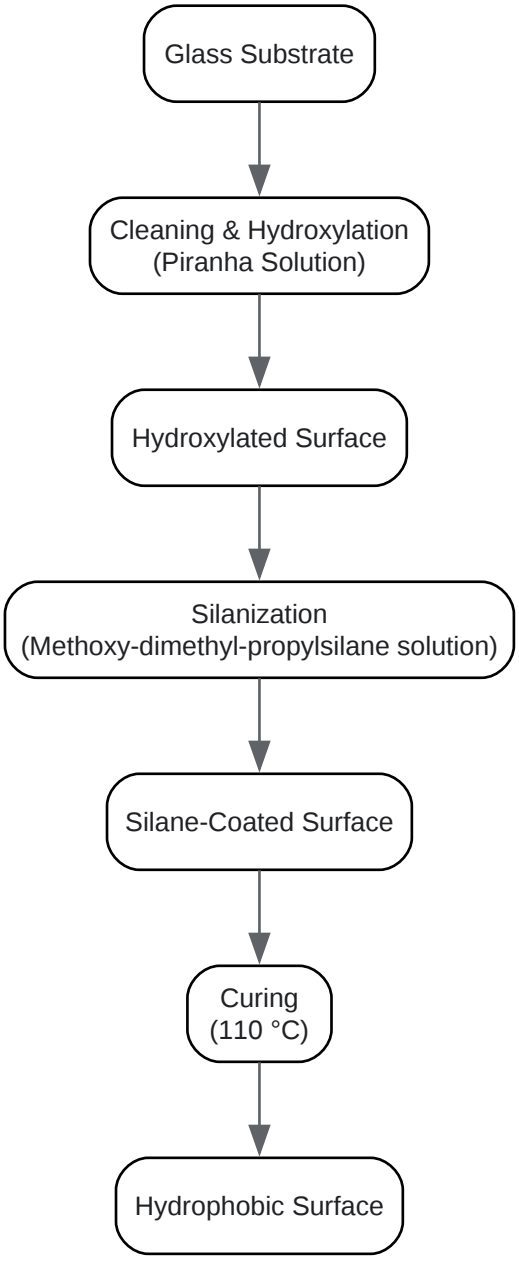
© 2025 BenchChem. All rights reserved.

- Prepare a 1-5% (v/v) solution of **methoxy-dimethyl-propylsilane** in anhydrous toluene or hexane in a sealed container under a dry, inert atmosphere (e.g., nitrogen or argon).
- Immerse the cleaned and dried glass slides in the silane solution for 1-2 hours at room temperature.
- Remove the slides from the solution and rinse thoroughly with the anhydrous solvent (toluene or hexane) to remove any physisorbed silane.

- Curing:
  - Dry the slides under a stream of nitrogen.
  - Cure the slides in an oven at 110 °C for 30-60 minutes to promote the formation of covalent siloxane bonds to the surface.
- Characterization:
  - The hydrophobicity of the surface can be confirmed by measuring the water contact angle. A successful treatment will result in a significantly higher contact angle compared to the untreated glass.

Workflow for Surface Modification

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step workflow for creating a hydrophobic surface using **methoxy-dimethyl-propylsilane**.

Safety and Handling

Methoxy-dimethyl-propylsilane is a flammable liquid and should be handled with appropriate safety precautions.[9] It is also an eye irritant.[9] The hydrolysis of this compound produces methanol, which is toxic.[9] Therefore, it is crucial to handle this chemical in a well-ventilated

© 2025 BenchChem. All rights reserved.

fume hood and wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.

Key Safety Information:[9]

- Flammability: Flammable liquid and vapor. Keep away from heat, sparks, and open flames.
- Eye Irritation: Causes serious eye irritation.
- Toxicity of Hydrolysis Product: Reacts with water to form methanol, which can cause metabolic acidosis and visual disturbances upon ingestion.
- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place away from moisture.

Always consult the full Safety Data Sheet (SDS) before use.[9]

Spectroscopic Characterization

While a publicly available, high-resolution spectrum for **methoxy-dimethyl-propylsilane** is not readily found, the expected spectroscopic features can be inferred from its structure and data from analogous compounds.

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the propyl group (a triplet for the terminal CH_3, a multiplet for the internal CH_2, and a triplet for the CH_2 attached to silicon), two singlets for the two methyl groups on silicon, and a singlet for the methoxy group protons.
- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for each of the carbon atoms in the propyl group, a signal for the methyl groups on silicon, and a signal for the methoxy carbon.
- FTIR: The infrared spectrum will be characterized by strong Si-O-C stretching vibrations, typically in the region of 1090-1050 cm^{-1}, and C-H stretching vibrations around 2960-2850 cm^{-1}.[10] The absence of a broad O-H stretching band (around 3300 cm^{-1}) would indicate a non-hydrolyzed sample.

© 2025 BenchChem. All rights reserved.

Conclusion

Methoxy-dimethyl-propylsilane serves as a valuable reagent for creating well-defined, hydrophobic surfaces due to its controlled, monofunctional reactivity. Its moderate steric profile also suggests its potential as a silyl ether protecting group with stability intermediate between the commonly used TMS and TBS ethers. A thorough understanding of its hydrolytic behavior, coupled with stringent safety precautions, is paramount for its successful and safe application in the laboratory. This guide provides a foundational understanding to empower researchers in leveraging the unique properties of this versatile organosilane.

References

- Gelest, Inc. n-PROPYLDIMETHYLMETHOXYSILANE. [Link]
- Gelest, Inc. Safety Data Sheet: n-PROPYLMETHYLDIMETHOXYSILANE. (2014).
- Gelest, Inc. 3-(N,N-DIMETHYLAMINOPROPYL)TRIMETHOXYSILANE. [Link]
- Gelest, Inc. Safety Data Sheet: n-PROPYLDIMETHYL(DIMETHYLAMINO)SILANE.
- DELTA50: A Highly Accurate Database of Experimental 1H and 13C NMR Chemical Shifts Applied to DFT Benchmarking. PMC - NIH.
- Fisher Scientific.
- Gelest, Inc. Safety Data Sheet: n-PROPYLDIMETHYLMETHOXYSILANE.
- Wikipedia. Silyl ether. [Link]
- The Royal Society of Chemistry. Precise synthesis of linear polysiloxanes with a polar side-chain structure by organocatalytic controlled/living ring-opening polymerization of (3-cyanopropyl)pentamethylcyclotrisiloxane.
- Reversible C–H bond silylation with a neutral silicon Lewis acid. PMC - NIH.
- Ether Cleavage Re-Investigated: Elucidating the Mechanism of BBr3-Facilitated Demethyl
- Gelest, Inc. INFRARED ANALYSIS OF ORGANOSILICON COMPOUNDS: SPECTRA-STRUCTURE CORRELATIONS. [Link]
- Lewis Basic Salt-Promoted Organosilane Coupling Reactions with Arom
- A 29Si, 1H, and 13C Solid-State NMR Study on the Surface Species of Various Depolymerized Organosiloxanes
- FTIR spectra: (a) 3-mercaptopropyltrimethoxysilane (MPTMS); (b) pure silica-gel.

© 2025 BenchChem. All rights reserved.

- A 29Si, 1H, and 13C Solid-State NMR Study on the Surface Species of Various Depolymerized Organosiloxanes at Silica Surface.
- ChemBK. N-Propyldimethylmethoxysilane. [Link]
- Benchchem.
- Ether Cleavage Re-Investigated: Elucidating the Mechanism of BBr3-Facilitated Demethyl
- A surface treatment method for improving the attachment of PDMS: acoustofluidics as a case study. PubMed.
- Organic Chemistry Portal. tert-Butyldimethylsilyl Ethers. [Link]
- SURFACE MODIFICATION AND CHARACTERIZATION OF POLY(DIMETHYLSILOXANE) WITH A PERFLUORINATED ALKOXYSILANE FOR SELECTIVITY TOWARDS.
- Investigation of silicon Lewis acidity and design of a novel silicon Lewis acid c
- An unusual reactivity of BBr3: Accessing tetrahydroisoquinoline units
- Gelest Technical Library. Deprotection of Silyl Ethers.
- Surface modification of silicon and polydimethylsiloxane surfaces with vapor-phase-deposited ultrathin fluorosilane films for biomedical. IBMC.
- Ether Cleavage Re-Investigated: Elucidating the Mechanism of BBr3- Facilitated Demethylation of Aryl Methyl Ethers. ScholarWorks@GVSU.
- The FTIR spectra of 3-mercaptopropyltrimethoxysilane
- Surface modification of silicon and polydimethylsiloxane surfaces with vapor-phase-deposited ultrathin fluorosilane films for biomedical nanodevices | Request PDF.
- Chemistry LibreTexts. 16: Silylethers. (2021). [Link]
- Silyl-protective groups influencing the reactivity and selectivity in glycosyl
- Scheme 4. Cycles 2 and 3 for proposed mechanism for BBr3-facilitated...
- Lewis Acid Mediated Hydrosilylation on Porous Silicon Surfaces. Allen Research Group.
- Silane, trimethoxy[3-(oxiranylmethoxy)propyl]-. the NIST WebBook.
- Frustrated Lewis Pairs Comprising Nitrogen Lewis Acids for Si–H Bond Activation | Request PDF.
- 5: FT-IR spectrum of methyltrimethoxysilane (MTMS).
- Gelest, Inc. Safety Data Sheet: n-PROPYLDIMETHYLMETHOXYSILANE.
- Hydrofhobic | PDF | Properties Of W

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. n-PROPYLDIMETHYLMETHOXYSILANE | [gelest.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. gelest.com [gelest.com]
- 4. Ether Cleavage Re-Investigated: Elucidating the Mechanism of BBr3-Facilitated Demethylation of Aryl Methyl Ethers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ether Cleavage Re-Investigated: Elucidating the Mechanism of BBr3-Facilitated Demethylation of Aryl Methyl Ethers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Silyl ether - Wikipedia [en.wikipedia.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Silyl-protective groups influencing the reactivity and selectivity in glycosylations - PMC [pmc.ncbi.nlm.nih.gov]
- 9. s3.amazonaws.com [s3.amazonaws.com]
- 10. gelest.com [gelest.com]

- To cite this document: BenchChem. [Methoxy-dimethyl-propylsilane: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103733#methoxy-dimethyl-propylsilane-chemical-properties-and-reactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2025 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.